

An In-depth Technical Guide to 3-(2-Ethoxyphenoxy)propan-1-amine

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Compound of Interest

Compound Name: 3-(2-Ethoxyphenoxy)propan-1-amine

CAS No.: 116735-66-1

Cat. No.: B049530

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This technical guide provides a comprehensive overview of **3-(2-Ethoxyphenoxy)propan-1-amine**, a compound of interest for researchers, scientists, and professionals in drug development. Due to the limited availability of a specific CAS number for this molecule in public databases, this guide will also draw upon data from structurally related compounds to provide a thorough technical profile.

Chemical Identity and CAS Number Clarification

A definitive CAS (Chemical Abstracts Service) number for **3-(2-Ethoxyphenoxy)propan-1-amine** is not readily found in major chemical databases. This suggests that the compound may be a novel research chemical or an intermediate that has not been assigned a unique identifier. However, several structurally similar compounds are well-documented:

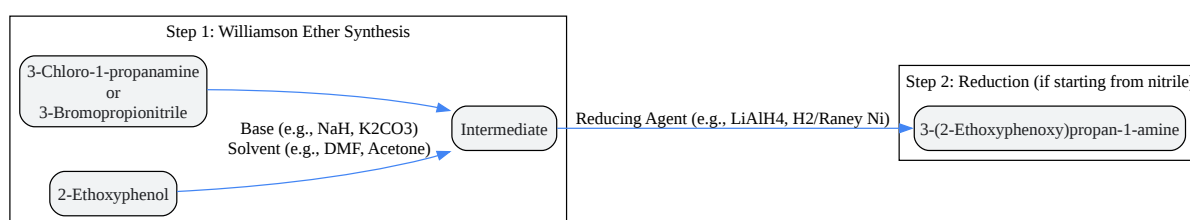
Compound Name	CAS Number	Structural Difference from Target Compound
3-(3-Ethoxyphenoxy)propan-1-amine	1247168-03-1	Ethoxy group is at the meta-position of the phenyl ring.[1]
3-(2-Ethoxyphenoxy)propane-1,2-diol	63834-83-3	A diol functional group instead of a primary amine.[2][3][4]
3-Ethoxypropan-1-amine	6291-85-6	Lacks the phenoxy group.[5]
Viloxazine	46817-91-8	A related morpholine derivative.[6]

For the purpose of this guide, we will focus on the synthesis, predicted properties, and potential applications of the target molecule, **3-(2-Ethoxyphenoxy)propan-1-amine**, using data from these related compounds as a scientific basis.

Synthesis and Mechanistic Insights

The synthesis of **3-(2-Ethoxyphenoxy)propan-1-amine** can be logically approached through several established organic chemistry routes. A plausible and efficient method involves a two-step process starting from 2-ethoxyphenol.

Proposed Synthesis Pathway



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Caption: Proposed two-step synthesis of **3-(2-Ethoxyphenoxy)propan-1-amine**.

Experimental Protocol: A Hypothetical Approach

Step 1: Synthesis of 3-(2-Ethoxyphenoxy)propionitrile (Intermediate)

- To a solution of 2-ethoxyphenol (1 equivalent) in a suitable aprotic polar solvent such as dimethylformamide (DMF), add a base like potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for 30 minutes to facilitate the formation of the phenoxide.
- Add 3-bromopropionitrile (1.1 equivalents) dropwise to the reaction mixture.
- Heat the reaction to 60-80 °C and monitor the progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature, and quench with water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude nitrile intermediate.

Step 2: Reduction to **3-(2-Ethoxyphenoxy)propan-1-amine**

- Prepare a suspension of a reducing agent like lithium aluminum hydride (LiAlH₄) (2 equivalents) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of the 3-(2-ethoxyphenoxy)propionitrile intermediate (1 equivalent) in anhydrous THF to the LiAlH₄ suspension.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours.

- Monitor the reaction by TLC until the starting material is consumed.
- Carefully quench the reaction by the sequential addition of water, 15% aqueous sodium hydroxide, and then more water (Fieser workup).
- Filter the resulting aluminum salts and wash the filter cake with THF.
- Combine the filtrate and washes, and concentrate under reduced pressure to yield the crude **3-(2-ethoxyphenoxy)propan-1-amine**.
- Purify the crude product by column chromatography or distillation under reduced pressure.

Physicochemical Properties (Predicted)

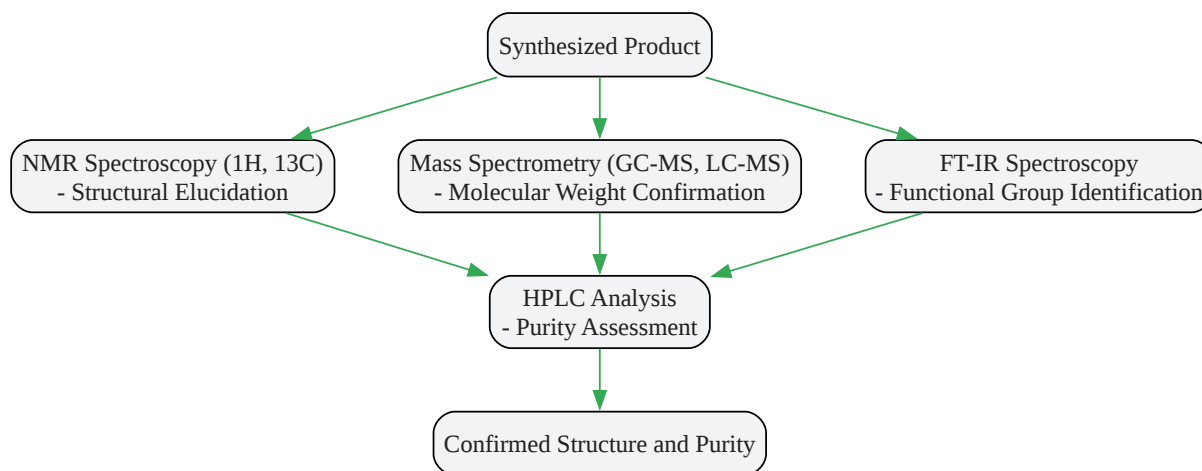
The exact physicochemical properties of **3-(2-Ethoxyphenoxy)propan-1-amine** are not available. However, we can predict these properties based on its structure and data from analogous compounds.

Property	Predicted Value	Basis for Prediction
Molecular Formula	C11H17NO2	Based on the chemical structure.
Molecular Weight	195.26 g/mol	Calculated from the molecular formula.[1]
Appearance	Colorless to pale yellow liquid or low-melting solid.	Inferred from similar phenoxypropanamine derivatives.
Boiling Point	> 200 °C at atmospheric pressure.	Extrapolated from the boiling points of related compounds. For instance, 3-[2-(2-Methoxyethoxy)ethoxy]propan-1-amine has a boiling point in the range of 228-240 °C.[7]
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol, methanol, and dichloromethane.	The presence of the amine and ether groups would provide some water solubility, while the aromatic ring and alkyl chain would confer solubility in organic solvents.
pKa	~9.5 - 10.5	Typical pKa range for a primary amine. The basicity of the amine is a key feature for its potential applications in drug development, influencing its salt formation and pharmacokinetic profile.

Analytical Characterization

A multi-technique approach is essential for the unambiguous characterization of **3-(2-Ethoxyphenoxy)propan-1-amine**.

Workflow for Analytical Characterization



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